

A Technical Guide to Commercial Dimethyltin Oxide: Sources, Purity, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyltin oxide*

Cat. No.: *B1585837*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for **dimethyltin oxide**, detailing its available purity grades, key suppliers, and the analytical methodologies crucial for its characterization. This document is intended to serve as a valuable resource for professionals in research, development, and quality control who utilize **dimethyltin oxide** in their work.

Commercial Sources and Purity Grades of Dimethyltin Oxide

Dimethyltin oxide is commercially available from a variety of chemical suppliers, catering to a wide range of research and industrial needs. The purity of the available **dimethyltin oxide** varies, with grades ranging from technical to ultra-high purity. The selection of a suitable grade is contingent upon the specific requirements of the application, from use as a catalyst in polymer synthesis to a precursor in the development of pharmaceutical agents.^{[1][2]} Below is a summary of prominent suppliers and their offered purity grades.

Supplier	Stated Purity / Grade	Additional Information
American Elements	Up to 99.99999% (ultra-high purity), Mil Spec, ACS, Reagent, Technical, Food, Agricultural, Pharmaceutical, Optical, USP, EP/BP	Offers a wide range of purity grades and can produce to customer specifications.[1]
Sigma-Aldrich (Merck)	Not explicitly stated, but Certificate of Analysis is available.	Provides detailed product information and safety data.
Thermo Fisher Scientific	≥94%	Product specification sheet available.[3][4]
Chem-Impex	≥ 95%	
Tokyo Chemical Industry (TCI)	>95.0%(W)	[5]
Smolecule	Information not readily available	Provides synthesis methods and applications.[6]

It is imperative for researchers to consult the supplier's certificate of analysis for lot-specific purity data and information on potential impurities.

Experimental Protocols

Synthesis of High-Purity Dimethyltin Oxide via Solvothermal Method

The solvothermal synthesis method is an advanced technique for producing high-purity **dimethyltin oxide** with controlled particle morphology and crystallinity.[6] This method offers advantages over traditional techniques, such as lower processing temperatures.[6]

Methodology:

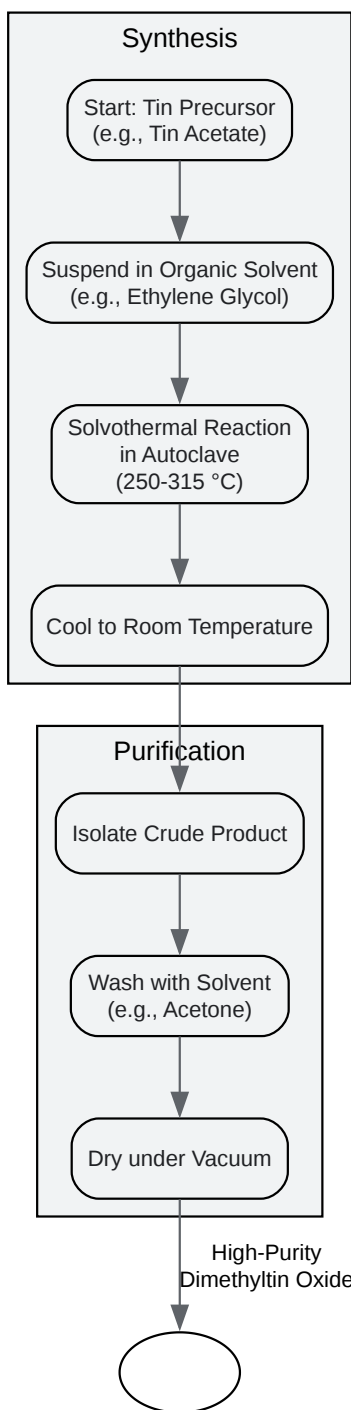
- **Precursor Preparation:** A tin precursor, such as a tin acetate or alkoxide, is suspended in an organic solvent. Suitable solvents include alcohols like 2-methoxyethanol, ethylene glycol,

1,2-propanediol, and 1,4-butanediol, as well as high-boiling polar solvents like dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^[6]

- Autoclave Reaction: The precursor suspension is placed in a sealed, glass-lined autoclave.
- Heating: The autoclave is heated to a temperature typically ranging from 250°C to 315°C.^[6] The elevated temperature and pressure within the sealed system facilitate the reaction.
- Cooling and Isolation: After the reaction is complete, the autoclave is cooled to room temperature. The solid **dimethyltin oxide** product is then isolated from the solvent.
- Purification: The crude product is purified to remove residual solvent and byproducts. Common purification techniques include:
 - Centrifugation and Washing: The product is separated by centrifugation and washed multiple times with a suitable solvent (e.g., acetone) to remove soluble impurities.^[6]
 - Evaporation under Vacuum: For high-boiling solvents like DMF, evaporation under deep vacuum is an effective removal method.^[6]
 - Back-extraction: The product can be back-extracted into a less polar solvent to separate it from polar impurities.^[6]

A visual representation of this workflow is provided in the diagram below.

Synthesis and Purification of Dimethyltin Oxide

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Caption: Workflow for the synthesis and purification of **dimethyltin oxide**.

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of **dimethyltin oxide** and the presence of other organotin impurities can be determined using gas chromatography-mass spectrometry (GC-MS). Organotin compounds are typically not volatile enough for direct GC analysis and require a derivatization step.

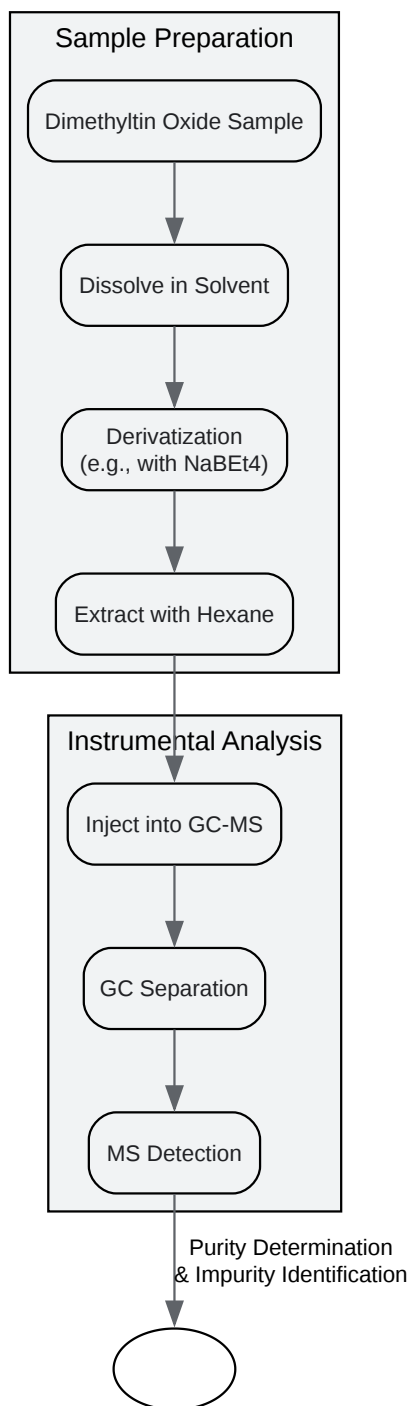
Methodology:

- Sample Preparation and Derivatization:
 - A known amount of the **dimethyltin oxide** sample is dissolved in a suitable solvent.
 - A derivatizing agent is added to convert the non-volatile organotin oxide into a more volatile derivative. A common method is ethylation using sodium tetraethylborate (NaBEt₄).^[7]
 - The derivatized sample is then extracted into an organic solvent, such as hexane.^[7]
- GC-MS Analysis:
 - An aliquot of the hexane extract is injected into the GC-MS system.
 - Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Carrier Gas: Helium at a constant flow rate.
 - Temperature Program: An initial oven temperature of around 50°C, held for a few minutes, followed by a temperature ramp to approximately 280°C.
 - Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: A mass-to-charge (m/z) range that covers the expected fragments of the derivatized dimethyltin and potential impurities.

- Data Analysis:
 - The purity of the **dimethyltin oxide** is determined by comparing the peak area of the derivatized dimethyltin to the total area of all detected peaks.
 - Impurities are identified by their mass spectra and retention times, which can be compared to reference standards or spectral libraries.

A generalized workflow for this analytical procedure is depicted below.

GC-MS Analysis Workflow for Dimethyltin Oxide Purity

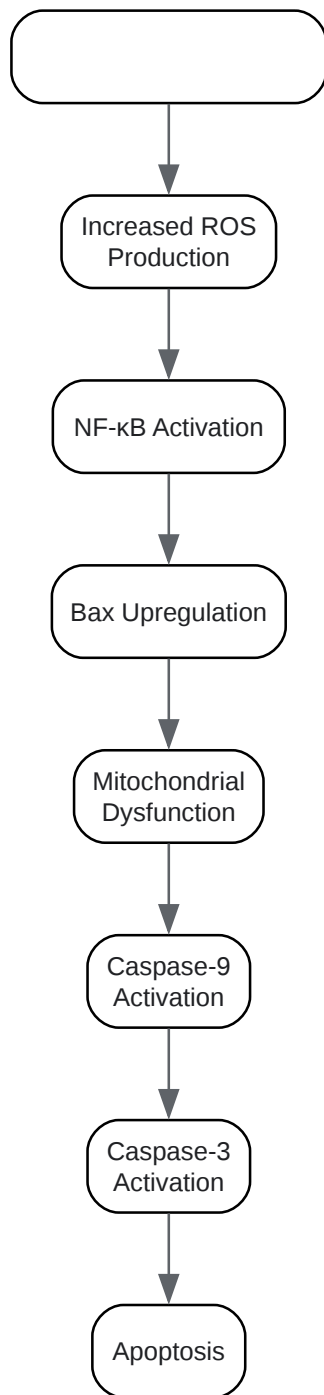
[Click to download full resolution via product page](#)Caption: Workflow for purity analysis of **dimethyltin oxide** by GC-MS.

Biological Activity and Signaling Pathways

While **dimethyltin oxide** itself is primarily used as a precursor and catalyst, related organotin compounds, such as trimethyltin (TMT), have been studied for their biological effects, including the induction of apoptosis.^{[8][9][10]} Studies on TMT have shown that it can induce apoptosis in neuronal cells through a pathway involving the generation of reactive oxygen species (ROS), activation of the NF- κ B signaling pathway, and subsequent activation of caspases.^[11]

Although a specific, detailed signaling pathway for **dimethyltin oxide**-induced apoptosis is not well-established in the literature, a generalized pathway for organotin-induced apoptosis can be proposed based on the findings for TMT. This hypothetical pathway provides a framework for understanding the potential molecular mechanisms of organotin toxicity and for designing future research.

Hypothetical Organotin-Induced Apoptosis Pathway

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- To cite this document: BenchChem. [A Technical Guide to Commercial Dimethyltin Oxide: Sources, Purity, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585837#commercial-sources-and-purity-grades-of-dimethyltin-oxide]

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